

# Physical and Chemical Properties of 3-Pentanethiol

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## Compound Focus: Pentane-3-thiol

CAS No.: 616-31-9

Cat. No.: S3343122

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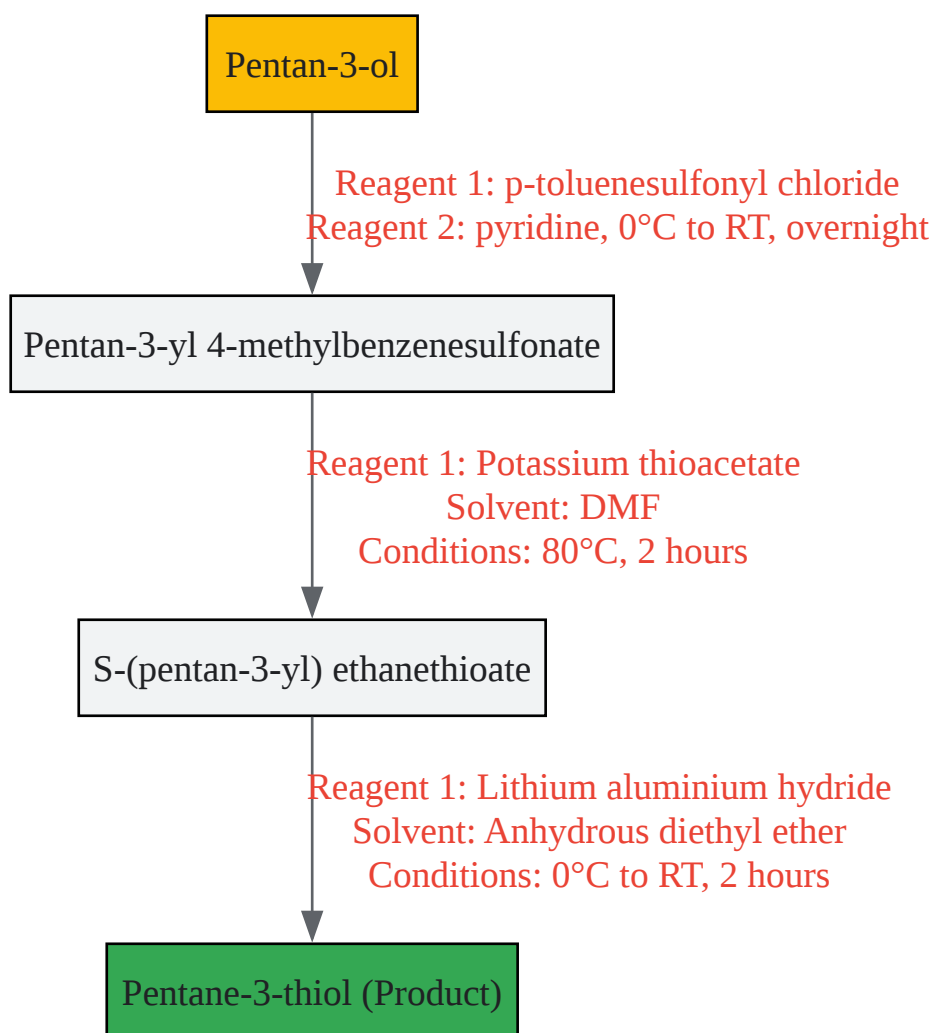
The following table summarizes the key physical and chemical properties of 3-pentanethiol as found in the literature.

Property	Value	Unit	Source / Notes
CAS Number	616-31-9	-	[1] [2] [3]
Molecular Formula	C <sub>5</sub> H <sub>12</sub> S	-	[1] [4]
Molecular Weight	104.21	g/mol	[1] [4]
Density	0.824 - 0.836	g/cm <sup>3</sup> @ 25°C	[3]
Boiling Point	105 - 113	°C	[3] [4]
Flash Point	15	°C	Estimated [3]
Refractive Index	1.444 - 1.448	@ 20°C	[3]
LogP (o/w)	2.10 - 2.81	-	Estimated [2] [3]

Property	Value	Unit	Source / Notes
Solubility in Water	~599.2	mg/L @ 25°C	Estimated [3]
Vapor Pressure	~35.0	mmHg @ 25°C	Estimated [3]
Odor Description	Sulfurous, gassy, durian-like, fruity, roasted, savory	-	At 0.10% in propylene glycol [3]

## Detailed Synthesis Protocol

A published synthesis method for 3-pentanethiol (**pentane-3-thiol**) is reproduced below, which yielded the product at 71% [1].



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## Step 1: Synthesis of Pentan-3-yl 4-methylbenzenesulfonate

- Procedure:** To a solution of pentan-3-ol (5.7 g, 60 mmol) in anhydrous pyridine (40 mL), p-toluenesulfonyl chloride (13.6 g, 66 mmol) was added slowly at 0°C. The mixture was warmed to room temperature and stirred overnight. Hexane (30 mL) was added, and the solution was filtered. The solid was washed with hexane (30 mL). The combined organic layers were washed with aqueous hydrochloric acid (5N, 2 × 30 mL). After drying over anhydrous sodium sulfate and filtration, the solvent was removed by rotary evaporation to yield the product as a white solid (11.7 g, 86% yield) [1].

## Step 2: Synthesis of S-(pentan-3-yl) ethanethioate

- **Procedure:** Potassium thioacetate (5.71 g, 50 mmol) was dissolved in dimethylformamide (DMF, 20 mL). Pentan-3-yl 4-methylbenzenesulfonate (11.4 g, 50 mmol) was added, and the solution was stirred at 80°C for 2 hours. A saturated aqueous sodium chloride solution (100 mL) was added. The aqueous solution was extracted with diethyl ether (3 × 100 mL), and the combined organic layers were washed with saturated aqueous sodium chloride solution (5 × 50 mL). After drying over anhydrous sodium sulfate and filtration, the solvent was removed by rotary evaporation to give the product as a red oil (5.6 g, 72% yield) [1].
- **<sup>1</sup>H NMR Data:** (400 MHz, CDCl<sub>3</sub>): δ 3.38-3.31 (m, 1H), 2.25 (s, 3H), 1.64-1.45 (m, 4H), 0.87 (t, J = 7.4 Hz, 6H) ppm [1].

### Step 3: Synthesis of Pentane-3-thiol

- **Procedure:** The thioester intermediate, S-(pentan-3-yl) ethanethioate (5.6 g, 38 mmol), was dissolved in anhydrous diethyl ether (15 mL). A suspension of lithium aluminum hydride (2.81 g, 76 mmol) in anhydrous diethyl ether (20 mL) was added slowly at 0°C. The solution was stirred for 2 hours at room temperature. Saturated aqueous ammonium chloride solution (20 mL) was added slowly at 0°C, followed by Na<sub>2</sub>SO<sub>4</sub>. The mixture was stirred for 10 minutes and then filtered through a Celite pad. The filter cake was washed with diethyl ether (3 × 20 mL). The filtrate was concentrated in vacuo under low temperature to give the product, **pentane-3-thiol**, as a colorless oil (2.78 g, 71% yield), which was used in the next step without further purification [1].

## Potential Research Directions in Materials Science

While direct applications are not documented, the properties of 3-pentanethiol suggest several potential research avenues:

- **Ligand and Precursor Chemistry:** Its structure could be exploited as a ligand for metal-organic frameworks (MOFs) or nanoparticles, or as a building block for more complex sulfur-containing polymers [5] [6].
- **Surface Modification:** The thiol group's affinity for metal surfaces could be investigated for creating self-assembled monolayers (SAMs) on gold or other surfaces to modify wettability or adhesion.
- **Functional Bioisosteres:** The broader class of thiols is recognized as important in pharmaceutical design. 3-Pentanethiol could serve as a precursor for novel bioisosteres, similar to the sulfur-functionalized bicyclo[1.1.1]pentanes mentioned in one source [6].

## Handling and Safety

Based on its properties, note the following handling considerations:

- **Flammability:** The low flash point (15°C) classifies it as a highly flammable liquid [3].
- **Odor:** The strong, sulfurous odor requires use within a well-ventilated fume hood [3].
- **General Handling:** Standard practices for handling thiols should be followed, including the use of appropriate personal protective equipment (PPE).

## How to Proceed with Research

The lack of direct applications means that pioneering work is needed. To explore its potential:

- **Reproduce the Synthesis:** The protocol above provides a starting point for obtaining the pure compound.
- **Consult Brolier Literature:** Investigate applications of **structurally similar alkanethiols** in surface science, polymer chemistry, and catalysis.
- **Empirical Testing:** Design experiments to test its performance in your target application, such as a ligand in catalysis or a monomer in polymer synthesis.

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To cite this document: Smolecule. [Physical and Chemical Properties of 3-Pentanethiol]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3343122#3-pentanethiol->

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